

Application Note: Comprehensive Characterization of Ethyl 2-(pyrrolidin-3-yl)acetate hydrochloride

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Compound of Interest

Compound Name: Ethyl 2-(pyrrolidin-3-yl)acetate hydrochloride

Cat. No.: B1427366

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Introduction

Ethyl 2-(pyrrolidin-3-yl)acetate hydrochloride is a key building block in modern medicinal chemistry, often utilized in the synthesis of novel therapeutic agents. The pyrrolidine moiety is a prevalent scaffold in numerous biologically active compounds.^[1] The purity, identity, and stability of this starting material are critical for the successful development of new chemical entities. This application note provides a comprehensive guide to the analytical methods required for the thorough characterization of **Ethyl 2-(pyrrolidin-3-yl)acetate hydrochloride**, ensuring its quality and suitability for research and drug development.

This document is intended for researchers, scientists, and drug development professionals. It outlines detailed protocols and the scientific rationale behind the application of various analytical techniques, including Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), High-Performance Liquid Chromatography (HPLC), Fourier-Transform Infrared (FTIR) Spectroscopy, and Elemental Analysis. The methodologies described herein are designed to establish a robust and self-validating system for the quality control of this important chemical entity, in line with international regulatory expectations.^[2]

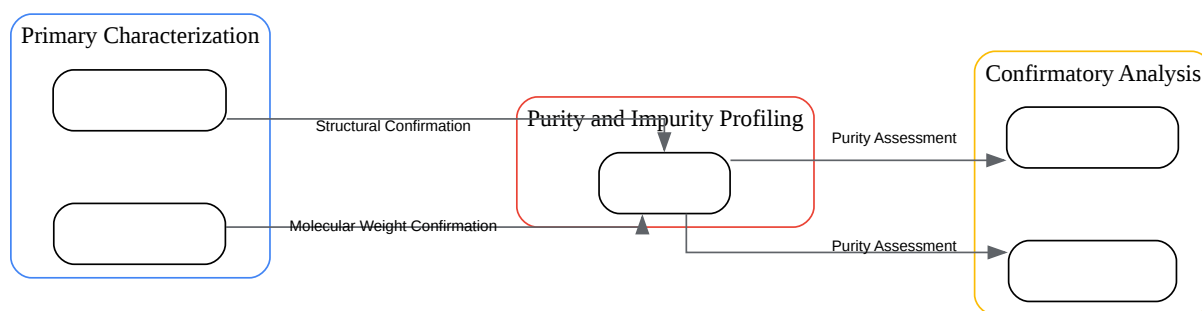
Physicochemical Properties

A thorough understanding of the fundamental physicochemical properties of a compound is the first step in its analytical characterization.

Property	Value	Source
CAS Number	726139-60-2	
Molecular Formula	C ₈ H ₁₅ NO ₂ ·HCl	
Molecular Weight	193.67 g/mol	
Appearance	White to off-white solid or semi-solid	Inferred from typical small molecule hydrochlorides
Purity	≥97%	
Storage	2-8°C, under inert atmosphere	

Analytical Workflow

A multi-faceted analytical approach is essential for the unambiguous characterization of **Ethyl 2-(pyrrolidin-3-yl)acetate hydrochloride**. The following workflow ensures the confirmation of its structure, purity, and identity.



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Sources

- 1. jst-ud.vn [jst-ud.vn]
- 2. Ethyl 2-(pyrrolidin-3-yl)acetate hydrochloride | Chemrio [chemrio.com]
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